

An In-depth Technical Guide to the Physicochemical Properties of Monomethyl Octanoate

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Compound of Interest

Compound Name: Monomethyl octanoate

Cat. No.: B032748

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Introduction

Monomethyl octanoate, also known as methyl caprylate, is the methyl ester of octanoic acid. It is a fatty acid methyl ester (FAME) that is found naturally in some fruits and dairy products and is widely used in the flavor and fragrance industry for its fruity, orange-like aroma.^[1] Beyond its sensory characteristics, methyl octanoate serves as a valuable intermediate in organic synthesis and is a subject of research in various fields, including biofuels and pharmaceuticals. This technical guide provides a comprehensive overview of the core physicochemical properties of **monomethyl octanoate**, complete with experimental protocols and visual workflows to support researchers and drug development professionals.

Physicochemical Properties

The key physicochemical properties of **monomethyl octanoate** are summarized in the tables below, providing a consolidated reference for laboratory and development work.

Table 1: General and Physical Properties of Methyl Octanoate

Property	Value	Reference
Molecular Formula	C ₉ H ₁₈ O ₂	[1]
Molecular Weight	158.24 g/mol	[1]
Appearance	Colorless, oily liquid	[1]
Odor	Powerful, winey, fruity, and orange-like	[1]
Melting Point	-40 °C	
Boiling Point	192.9 °C at 760 mmHg	
Density	0.8775 g/cm ³ at 20°C/4°C	
Refractive Index	1.4170 at 26 °C/D	

Table 2: Solubility and Partitioning Properties of Methyl Octanoate

Property	Value	Reference
Solubility in Water	Insoluble	
Solubility in Organic Solvents	Very soluble in alcohol and ether	
LogP (Octanol-Water Partition Coefficient)	3.33 (estimated)	

Table 3: Other Relevant Physicochemical Data for Methyl Octanoate

Property	Value	Reference
Vapor Pressure	0.54 mmHg at 25 °C	
Flash Point	72.78 °C (Closed Cup)	
Henry's Law Constant	7.83×10^{-4} atm-m ³ /mol at 25 °C	
Viscosity	Dynamic viscosity data available for mixtures with alcohols	
Surface Tension	27.64 dyn/cm	

Experimental Protocols

Detailed methodologies are crucial for the accurate determination of physicochemical properties. Below are descriptions of standard experimental protocols for key properties of methyl octanoate.

Determination of Boiling Point (Thiele Tube Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common and efficient method for determining the boiling point of a small liquid sample is the Thiele tube method.

Materials:

- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil

- Sample of methyl octanoate

Procedure:

- A small amount of methyl octanoate is placed in the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer.
- The Thiele tube is filled with mineral oil to a level just above the side arm.
- The thermometer and test tube assembly is immersed in the mineral oil in the Thiele tube.
- The side arm of the Thiele tube is gently heated.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Heating is stopped, and the liquid is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Measurement of Density (Pycnometer Method)

Density is the mass of a substance per unit volume. The pycnometer method is a precise technique for measuring the density of liquids.

Materials:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath with temperature control
- Sample of methyl octanoate

- Distilled water

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium. The mass of the pycnometer filled with water is then measured.
- The pycnometer is emptied, dried, and then filled with methyl octanoate.
- The pycnometer is again brought to the same constant temperature in the water bath, and its mass is determined.
- The density of methyl octanoate is calculated using the known density of water at that temperature and the measured masses.

Determination of Refractive Index (Abbe Refractometer)

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and can be used for identification and purity assessment.

Materials:

- Abbe refractometer
- Constant temperature water bath
- Dropper
- Sample of methyl octanoate
- Solvent for cleaning (e.g., ethanol or acetone)
- Soft tissue paper

Procedure:

- The prism of the Abbe refractometer is cleaned with a suitable solvent and dried with a soft tissue.
- A few drops of methyl octanoate are placed on the surface of the prism.
- The prism is closed and the instrument's light source is switched on.
- Water from a constant temperature bath is circulated through the prisms to maintain a constant temperature.
- The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
- The control knob is turned to move the dividing line to the center of the crosshairs.
- The refractive index is read directly from the instrument's scale.

Gas Chromatography-Mass Spectrometry (GC-MS) for Purity Analysis

GC-MS is a powerful analytical technique used to separate, identify, and quantify individual chemical compounds within a sample.

Protocol for Methyl Octanoate Analysis:

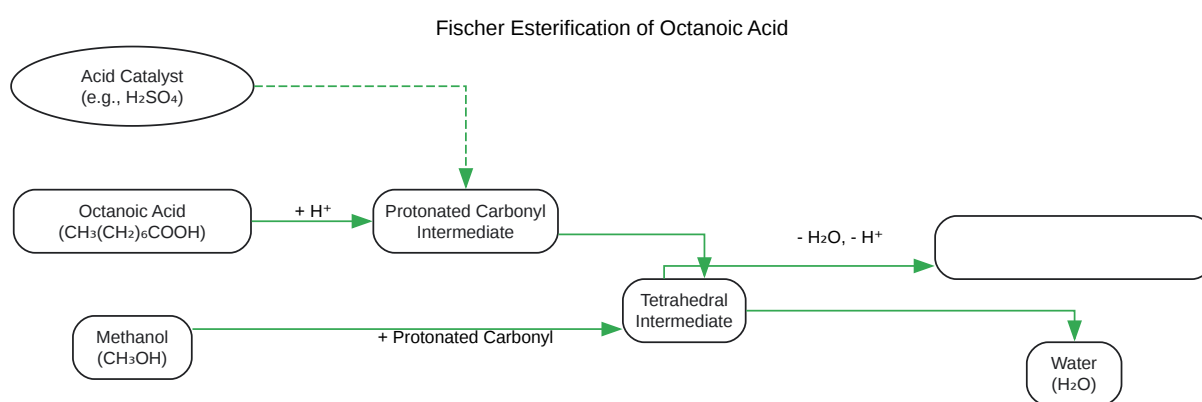
- **Sample Preparation:** A dilute solution of methyl octanoate is prepared in a suitable volatile solvent (e.g., hexane or dichloromethane).
- **Gas Chromatograph (GC) Conditions:**
 - **Column:** A non-polar or medium-polarity capillary column (e.g., DB-5ms or equivalent) is typically used.
 - **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
 - **Inlet Temperature:** Typically set around 250°C.

- Oven Temperature Program: An initial temperature of around 60°C is held for a few minutes, followed by a temperature ramp (e.g., 10°C/min) to a final temperature of around 200-250°C.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Mass Range: A scan range of m/z 40-300 is generally sufficient to capture the molecular ion and characteristic fragments of methyl octanoate.
- Data Analysis: The resulting chromatogram will show a peak corresponding to methyl octanoate. The mass spectrum of this peak can be compared to a library spectrum for confirmation. The peak area can be used for quantitative analysis.

Visualizations

Synthesis of Methyl Octanoate via Fischer Esterification

The most common method for synthesizing methyl octanoate is the Fischer esterification of octanoic acid with methanol, using an acid catalyst.



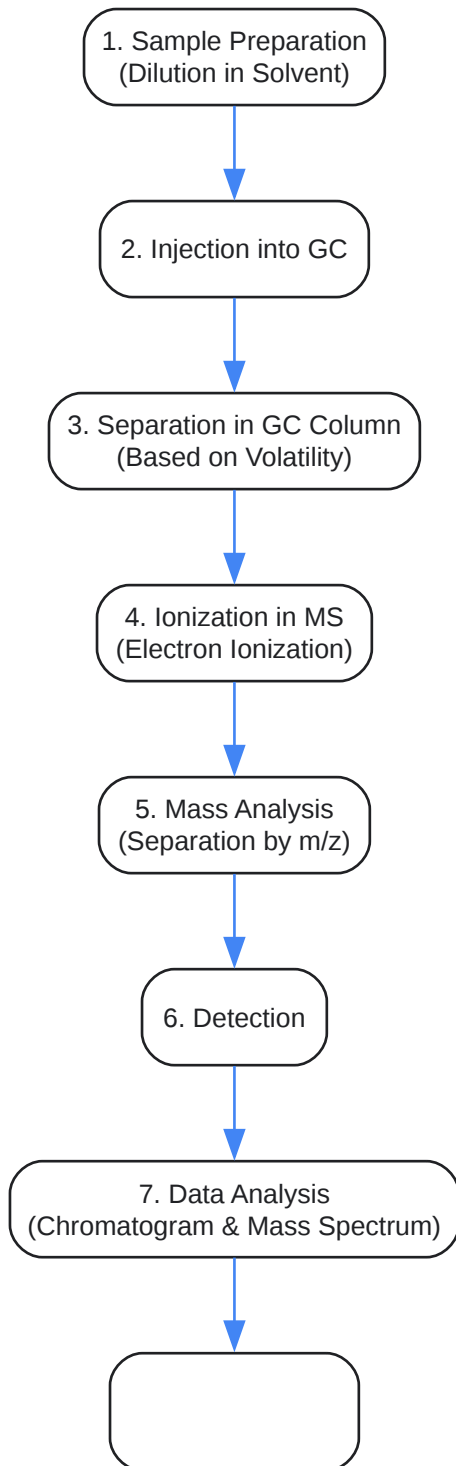
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Caption: Workflow of Methyl Octanoate synthesis via Fischer Esterification.

Experimental Workflow for GC-MS Analysis of Methyl Octanoate

The following diagram illustrates the typical workflow for analyzing a sample for the presence and quantity of methyl octanoate using Gas Chromatography-Mass Spectrometry.

GC-MS Analysis Workflow for Methyl Octanoate



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Caption: Typical experimental workflow for the GC-MS analysis of Methyl Octanoate.

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References

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